

DY-680-NHS Ester: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *DY-680-NHS ester*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical properties and applications of **DY-680-NHS ester**, a widely utilized near-infrared (NIR) fluorescent dye. This document offers structured data, detailed experimental protocols, and visual workflows to support researchers in the effective use of this powerful labeling reagent.

Core Chemical and Spectroscopic Properties

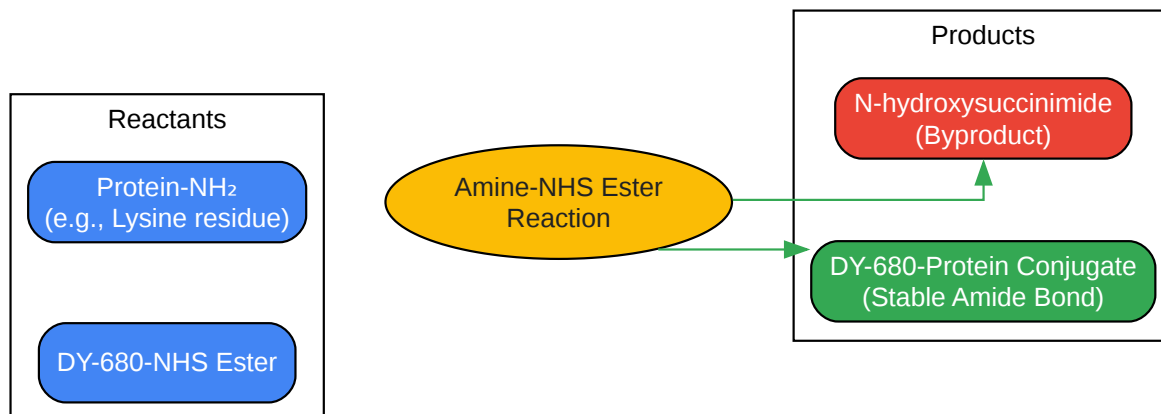
DY-680-NHS ester is an amine-reactive fluorescent dye belonging to the cyanine family. Its N-hydroxysuccinimidyl (NHS) ester functional group allows for the straightforward and efficient labeling of primary and secondary amines, such as those found in proteins and amine-modified oligonucleotides. The resulting amide bond is highly stable, ensuring a robust fluorescent conjugate.^[1] Its hydrophilic nature allows for conjugation to antibodies at high dye-to-protein ratios without causing precipitation or significant fluorescence quenching.^{[2][3]}

The key quantitative properties of **DY-680-NHS ester** and spectrally similar commercially available dyes are summarized in the table below. It is important to note that while these dyes share similar spectral characteristics, their exact chemical structures and properties can vary between manufacturers.

Property	DY-680-NHS ester	IRDye® 680LT NHS Ester	Atto 680 NHS ester	AZDye 680 NHS Ester	IVISense™ 680 NHS
Molecular Weight (g/mol)	731.9[2]	1402.32[1]	828[4]	955.9[5]	1856[6]
Excitation Maximum (λ _{ex} , nm)	690[2]	676-680[1]	681[4]	678[5]	668[6]
Emission Maximum (λ _{em} , nm)	709[2]	693-694[1]	698[4]	701[5]	688[6]
Molar Extinction Coefficient (ε, M ⁻¹ cm ⁻¹)	140,000[2][7]	250,000 (in 1X PBS)[1]	125,000[4]	185,000[5]	210,000[6]
Solubility	-	Water, DMSO, DMF[8]	DMSO, DMF[4]	Water, DMSO, DMF[5]	DMSO[6]
Reactivity	Primary Amines	Primary and Secondary Amines[1]	Primary Amines[4]	Primary Amines[5][9]	Primary Amines[6]

Chemical Reactivity and Labeling Mechanism

The core of **DY-680-NHS ester**'s utility lies in its N-hydroxysuccinimidyl ester group. This group readily reacts with nucleophilic primary amines, predominantly the ε-amino group of lysine residues in proteins, to form a stable covalent amide bond. The reaction proceeds optimally under slightly alkaline conditions (pH 8.0-9.0), where the amine groups are deprotonated and thus more nucleophilic.[10]



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DY-680-NHS Ester Labeling Reaction

Experimental Protocols

Protein Labeling with DY-680-NHS Ester

This protocol provides a general procedure for labeling proteins, such as antibodies, with **DY-680-NHS ester**. Optimization may be required for specific proteins and desired degrees of labeling.

Materials:

- Protein to be labeled (in an amine-free buffer, e.g., PBS)
- **DY-680-NHS ester**
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Labeling Buffer: 0.1 M sodium bicarbonate or sodium borate buffer, pH 8.3-8.5[10][11]
- Purification column (e.g., size-exclusion chromatography column like Bio-Gel P-100)[12]
- Reaction tubes

- Spectrophotometer

Procedure:

- Protein Preparation:
 - Dissolve or exchange the protein into the labeling buffer at a concentration of 1-10 mg/mL. [6][11] Proteins must be in a buffer free of primary amines (e.g., Tris or glycine) as these will compete with the labeling reaction.[11] If the protein solution contains such buffers, perform dialysis against the labeling buffer.
- Dye Preparation:
 - Allow the vial of **DY-680-NHS ester** to equilibrate to room temperature before opening to prevent moisture condensation.[11]
 - Prepare a stock solution of the dye by dissolving it in anhydrous DMF or DMSO to a concentration of 1-10 mg/mL.[4][13] This solution should be prepared fresh immediately before use.[4]
- Conjugation Reaction:
 - Add a calculated amount of the dye stock solution to the protein solution. A common starting point is a 4:1 molar ratio of dye to protein.[12] The optimal ratio may need to be determined empirically.
 - Incubate the reaction mixture for 1-2 hours at room temperature in the dark with gentle stirring or rocking.[6][13]
- Purification of the Conjugate:
 - Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column.[12]
 - Equilibrate the column with PBS or another suitable buffer.
 - Apply the reaction mixture to the column and collect the fractions. The first colored fractions will contain the labeled protein, while the later, smaller molecular weight fractions

will contain the free dye.

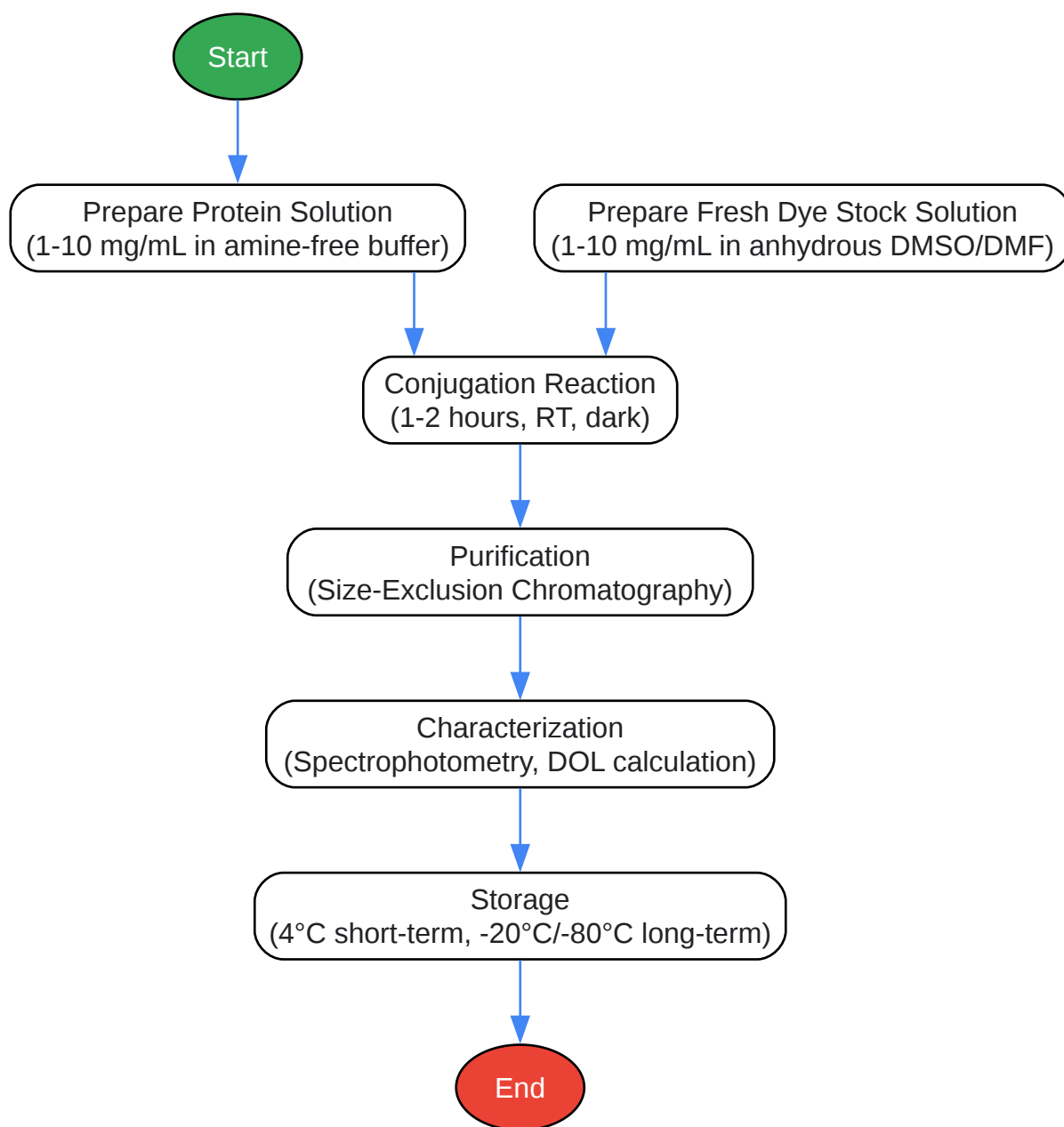
- Determination of Degree of Labeling (DOL):
 - Measure the absorbance of the purified conjugate at 280 nm (for protein) and at the absorption maximum of the dye (e.g., 690 nm for DY-680).
 - Calculate the protein concentration using its molar extinction coefficient at 280 nm, correcting for the dye's absorbance at this wavelength (if significant).
 - Calculate the dye concentration using the Beer-Lambert law ($A = \epsilon cl$).
 - The DOL is the molar ratio of the dye to the protein. An optimal DOL for antibodies is typically between 2 and 3.^[6]

Storage and Stability

- Unconjugated Dye: Store the solid **DY-680-NHS ester** at -20°C to -80°C, protected from light and moisture.^[13] Under these conditions, it is stable for at least one year.^{[10][13]} Stock solutions of the dye in anhydrous DMF or DMSO should be used immediately or stored at -20°C for a very limited time, as their stability is significantly reduced.^[13]
- Conjugated Protein: Store the labeled protein conjugate at 4°C for short-term storage. For long-term storage, it is recommended to add a preservative like sodium azide (0.02-0.05%) and store at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.^{[4][13][14]} Protect the conjugate from light.^{[4][10]}

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for protein labeling with **DY-680-NHS ester**.



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Protein Labeling Workflow with **DY-680-NHS Ester**

Applications

DY-680 and spectrally similar dyes are extensively used in a variety of fluorescence-based applications due to their emission in the near-infrared spectrum, which minimizes autofluorescence from biological samples. Common applications include:

- [Western Blotting](#)^[2]^[3]
- [Microscopy](#)^[2]^[3]
- [Flow Cytometry](#)^[2]^[3]
- [In Vivo Imaging](#)^[9]
- [Cell-based Assays](#)^[2]^[3]

This technical guide provides a foundational understanding of the chemical properties and handling of **DY-680-NHS ester**. For specific applications, further optimization of labeling and detection protocols may be necessary to achieve the best results. Always refer to the manufacturer's specific product information for the most accurate and up-to-date data.

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